

microwave-assisted Suzuki reaction XPhos Pd G3

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: XPhosPdG3

Cat. No.: S12378445

Get Quote

Catalyst Properties and Advantages

XPhos Pd G3 is a third-generation Buchwald precatalyst. Its properties make it exceptionally suitable for microwave-assisted synthesis [1] [2]:

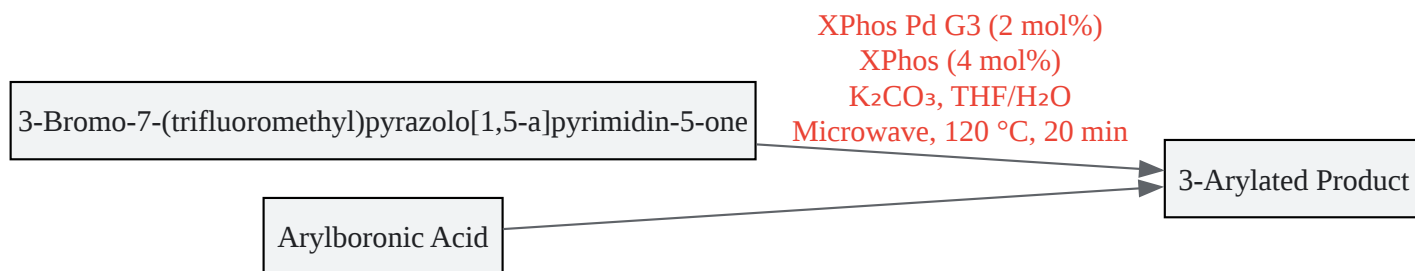
- **High Stability:** Air, moisture, and thermally stable, allowing for easier handling and storage.
- **Excellent Solubility:** Highly soluble in common organic solvents (e.g., THF, dioxane).
- **Performance Benefits:** Enables lower catalyst loadings, shorter reaction times, and efficient formation of the active catalytic species.

Application Notes & Protocol

This detailed protocol is adapted from a published synthesis of 3-arylated pyrazolo[1,5-a]pyrimidin-5-one derivatives [3].

Reaction Scheme

The reaction involves the coupling of a brominated heterocycle with an arylboronic acid [3].



[Click to download full resolution via product page](#)

Materials

- **Catalyst System:** XPhos Pd G3 (CAS 1445085-55-1) and XPhos ligand [3].
- **Substrates:** 3-Bromo-7-(trifluoromethyl)pyrazolo[1,5-a]pyrimidin-5-one (1.0 equiv) and an arylboronic acid (1.5 equiv) [3].
- **Base:** Potassium carbonate (K₂CO₃, 2.0 equiv) [3].
- **Solvents:** Anhydrous Tetrahydrofuran (THF) and deionized water (4:1 v/v mixture) [3].

Equipment

- Microwave synthesizer with appropriate sealed vials.
- Standard equipment for purification (TLC, column chromatography).

Step-by-Step Procedure

- **Vial Preparation:** Charge a microwave vial with the brominated heterocycle (0.2 mmol, 1.0 equiv), arylboronic acid (0.3 mmol, 1.5 equiv), and K₂CO₃ (0.4 mmol, 2.0 equiv) [3].
- **Catalyst Addition:** Add XPhos Pd G3 (2 mol%) and XPhos ligand (4 mol%) to the vial under an inert atmosphere [3].
- **Solvent Addition:** Add the THF/H₂O solvent mixture (4:1, total volume ~2 mL) and seal the vial [3].
- **Microwave Irradiation:** Place vial in microwave reactor and irradiate at **120 °C for 20 minutes** with high-power stirring [3].
- **Reaction Work-up:** Cool vial, dilute reaction mixture with ethyl acetate (10 mL), and transfer to separator funnel. Wash with brine, dry organic layer over anhydrous Na₂SO₄, and concentrate under reduced pressure.

- **Purification:** Purify crude product by flash column chromatography (silica gel, hexane/ethyl acetate) to obtain the desired coupled product [3].

Optimization and Scope

Key Parameter Optimization

The parameters in the protocol above are optimized. The table below shows how variations can impact the reaction, based on general microwave Suzuki reaction studies [4].

Parameter	Condition Tested	Observation & Impact on Yield
Solvent	EtOH/H ₂ O	Optimal for this system; excellent conversion (99%) [4].
	DMF/H ₂ O	Lower conversion (90.9%) [4].
	Water only	Poorer solubility, lower conversion (85%) [4].
Base	KOH	Optimal ; high conversion (99%) [4].
	K ₂ CO ₃	Good conversion (96%) [4].
	Et ₃ N	Weaker base, lower conversion (92.3%) [4].
Catalyst Loading	0.1 mol% (other Pd complex)	Viable for simple substrates [4].
	2 mol% (XPhos Pd G3)	Recommended for demanding heterocyclic substrates [3].

Substrate Scope and Limitations

XPhos Pd G3 is effective with various substrates, though results depend on electronic and steric factors [4] [3].

Aryl Halide	Boronic Acid	Reported Yield	Notes
4-Bromobenzaldehyde	Phenylboronic Acid	90.3% [4]	Electron-withdrawing group facilitates reaction.
2-Bromobenzaldehyde	Phenylboronic Acid	80.3% [4]	Steric hindrance near reaction site lowers yield.
3-Bromonicotinaldehyde	4-Methoxyphenylboronic acid	92.7% [5]	Works well with heteroaromatic systems.
Brominated Pyrazolopyrimidine	Various Aryl/Heteroaryl	65-92% [3]	Key Application: Tandem catalyst system prevents debromination.

Key Considerations for Researchers

- **Tandem Catalyst System:** For sensitive heterocycles like pyrazolo[1,5-a]pyrimidines, using **XPhos Pd G3 with additional XPhos ligand** is crucial to suppress unwanted debromination and improve yield [3].
- **Speed and Efficiency:** Microwave irradiation drastically reduces reaction times from hours to minutes while maintaining high yields [4] [3].
- **Handling and Storage:** Although stable, XPhos Pd G3 should be stored under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C to maintain long-term activity [1] [6].

References and Further Reading

- Jismy, B., Guillaumet, G., Akssira, M., Tikad, A., & Abarbri, M. (2021). Efficient microwave-assisted Suzuki–Miyaura cross-coupling reaction of 3-bromo pyrazolo[1,5-a]pyrimidin-5-one. *RSC Advances*, *11*, 1287-1302. [3]
- An efficient microwave-assisted Suzuki reaction using a new pyridine-pyrazole N–N ligand/Pd complex in aqueous media. (2013). *Molecules*, *18*(2), 1602-1612. [4]
- Kader, D. A., Sidiq, M. K., Taher, S. G., & Aziz, D. M. (2025). Recent advances in palladium-catalyzed Suzuki–Miyaura cross-coupling reactions. *Journal of Organometallic Chemistry*, [Article in Press]. [7]
- XPhos Pd G3 product information. Alfa Chemistry. [1]
- XPhos Pd G3 ChemBeads. Sigma-Aldrich. [2]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS 1445085-55-1 XPhos Pd G3 [alfa-chemistry.com]
2. XPhos Pd G3 ChemBeads [sigmaaldrich.com]
3. Efficient microwave-assisted Suzuki–Miyaura cross-coupling ... [pubs.rsc.org]
4. An Efficient Microwave-Assisted Suzuki Reaction using a ... [pmc.ncbi.nlm.nih.gov]
5. Synthesis of new nicotinaldehyde derivatives via Pd(0) ... [nature.com]
6. 1445085-55-1 | XPhos Pd G3 [chemscene.com]
7. Recent advances in palladium-catalyzed Suzuki-Miyaura ... [sciencedirect.com]

To cite this document: Smolecule. [microwave-assisted Suzuki reaction XPhos Pd G3]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12378445#microwave-assisted-suzuki-reaction-xphos-pd-g3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com